

A Comparative Analysis of Physical Properties of C₁₁H₂₄ Isomers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,2,5,5-Tetramethylheptane

Cat. No.: B15457728

[Get Quote](#)

For researchers, scientists, and professionals in drug development, a thorough understanding of the physical properties of chemical compounds is paramount. Undecane (C₁₁H₂₄), an alkane with 159 possible isomers, presents a clear case study on how molecular structure influences these properties.^{[1][2]} This guide provides a comparative analysis of the physical properties of n-undecane and several of its branched-chain isomers, supported by experimental data and detailed methodologies.

Influence of Molecular Structure on Physical Properties

The arrangement of carbon atoms in an alkane isomer significantly impacts its physical characteristics. As the degree of branching increases, the molecule becomes more compact, leading to a decrease in the surface area available for intermolecular van der Waals forces. This generally results in lower boiling points and viscosities compared to the straight-chain isomer. Conversely, the more compact, spherical shape of highly branched isomers can lead to better packing in a crystal lattice, often resulting in higher melting points.

Comparative Physical Properties of Undecane Isomers

The following table summarizes key physical properties for n-undecane and a selection of its branched isomers.

Isomer	Structure	Boiling Point (°C)	Melting Point (°C)	Density (g/mL at 20°C)
n-Undecane	CH ₃ (CH ₂) ₉ CH ₃	196[1]	-26[1]	0.740[1]
2-Methyldecane	CH ₃ CH(CH ₃) (CH ₂) ₇ CH ₃	189.2[3]	-48.83[3]	0.7368[3]
3-Methyldecane	CH ₃ CH ₂ CH(CH ₃) (CH ₂) ₆ CH ₃	189.1[4]	-92.9[4]	0.742[4]
2,2-Dimethylnonane	(CH ₃) ₃ C(CH ₂) ₆ CH ₃	177.1[5]	-	-
2,3-Dimethylnonane	CH ₃ CH(CH ₃)CH (CH ₃) (CH ₂) ₅ CH ₃	186.9[6]	-57.06[6]	0.741[6]

Note: Viscosity data for individual branched isomers of undecane is not readily available in the cited sources. However, the general trend for alkanes is that viscosity decreases with increased branching. For reference, the dynamic viscosity of n-undecane is 1.098 mPa·s at 25°C.[7]

Experimental Protocols

Accurate determination of physical properties relies on standardized experimental procedures. Below are detailed methodologies for measuring boiling point, density, and viscosity.

Boiling Point Determination (Capillary Method)

The capillary method is a common technique for determining the boiling point of a small liquid sample.

Apparatus:

- Thiele tube or similar heating apparatus (e.g., oil bath)
- Thermometer
- Small test tube

- Capillary tube (sealed at one end)
- Sample of the undecane isomer

Procedure:

- A small amount of the liquid sample is placed in the small test tube.
- The capillary tube is placed inside the test tube with its open end submerged in the liquid.
- The test tube is attached to a thermometer and heated in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
- As the temperature rises, the air trapped in the capillary tube expands and escapes, forming a stream of bubbles.
- The heat source is then removed, and the liquid is allowed to cool.
- The boiling point is the temperature at which the liquid begins to enter the capillary tube. This occurs when the vapor pressure of the sample equals the atmospheric pressure.

Density Measurement

The density of a liquid can be determined by measuring its mass and volume.

Apparatus:

- Pycnometer or a graduated cylinder and an electronic balance
- Temperature-controlled water bath
- Sample of the undecane isomer

Procedure:

- The mass of a clean, dry pycnometer (or graduated cylinder) is accurately measured.
- The pycnometer is filled with the liquid sample, ensuring no air bubbles are present.

- The filled pycnometer is placed in a temperature-controlled water bath to bring the sample to a specific temperature (e.g., 20°C).
- The mass of the filled pycnometer is measured.
- The volume of the pycnometer is known or can be calibrated using a liquid of known density (e.g., distilled water).
- The density is calculated by dividing the mass of the liquid (mass of filled pycnometer minus mass of empty pycnometer) by its volume.

Viscosity Measurement (Capillary Viscometer)

A capillary viscometer is used to measure the kinematic viscosity of a fluid.

Apparatus:

- Calibrated capillary viscometer (e.g., an Ostwald or Ubbelohde viscometer)
- Temperature-controlled water bath
- Stopwatch
- Sample of the undecane isomer

Procedure:

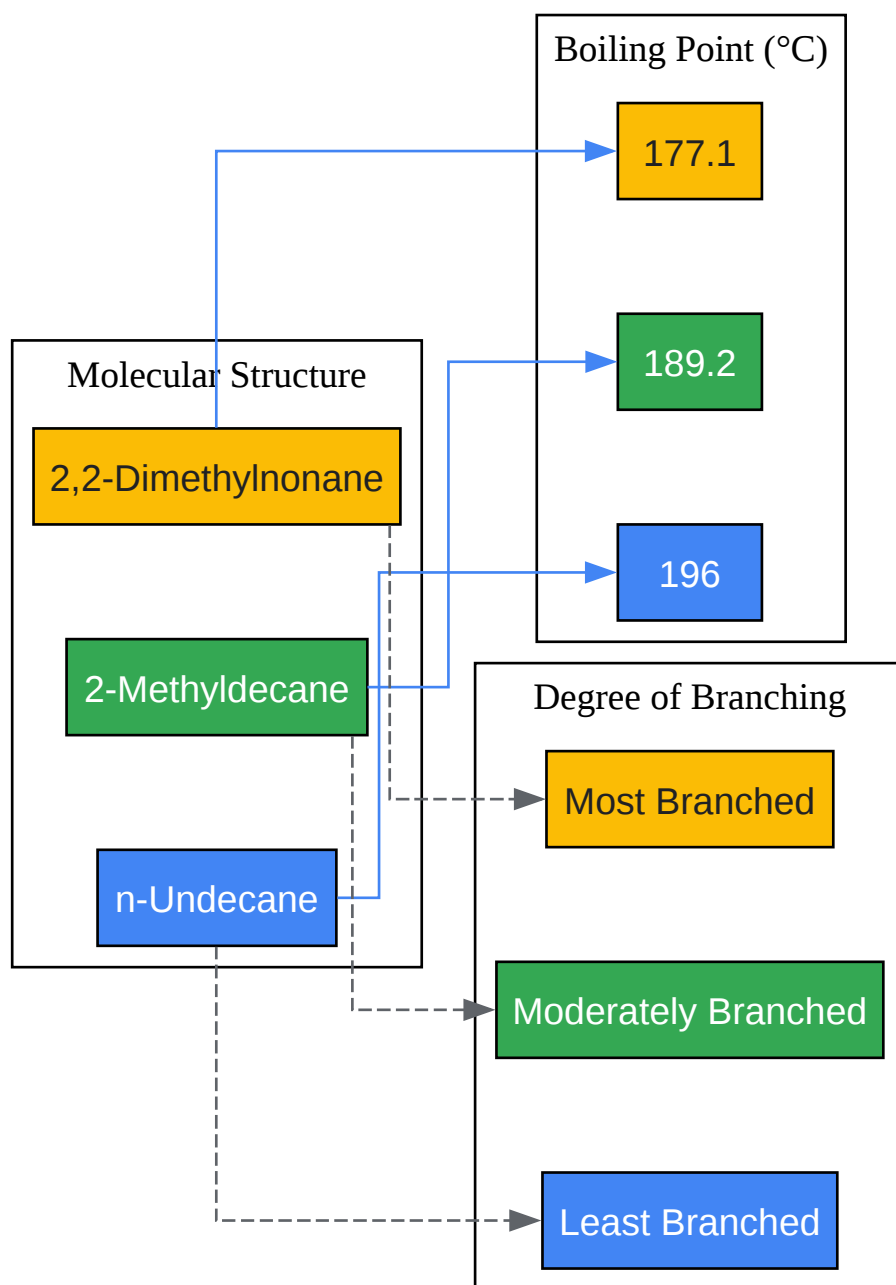
- A known volume of the liquid sample is introduced into the viscometer.
- The viscometer is placed in a temperature-controlled water bath until the sample reaches the desired temperature.
- The liquid is drawn up through the capillary tube by suction to a point above the upper timing mark.
- The suction is removed, and the time taken for the liquid to flow between the upper and lower timing marks is measured using a stopwatch.

- The kinematic viscosity is calculated by multiplying the flow time by the viscometer's calibration constant.
- The dynamic viscosity can then be obtained by multiplying the kinematic viscosity by the density of the liquid at the same temperature.

Visualizations

Relationship Between Branching and Boiling Point

The following diagram illustrates the inverse relationship between the degree of branching in undecane isomers and their boiling points. More compact, branched structures have weaker intermolecular forces, leading to lower boiling points.

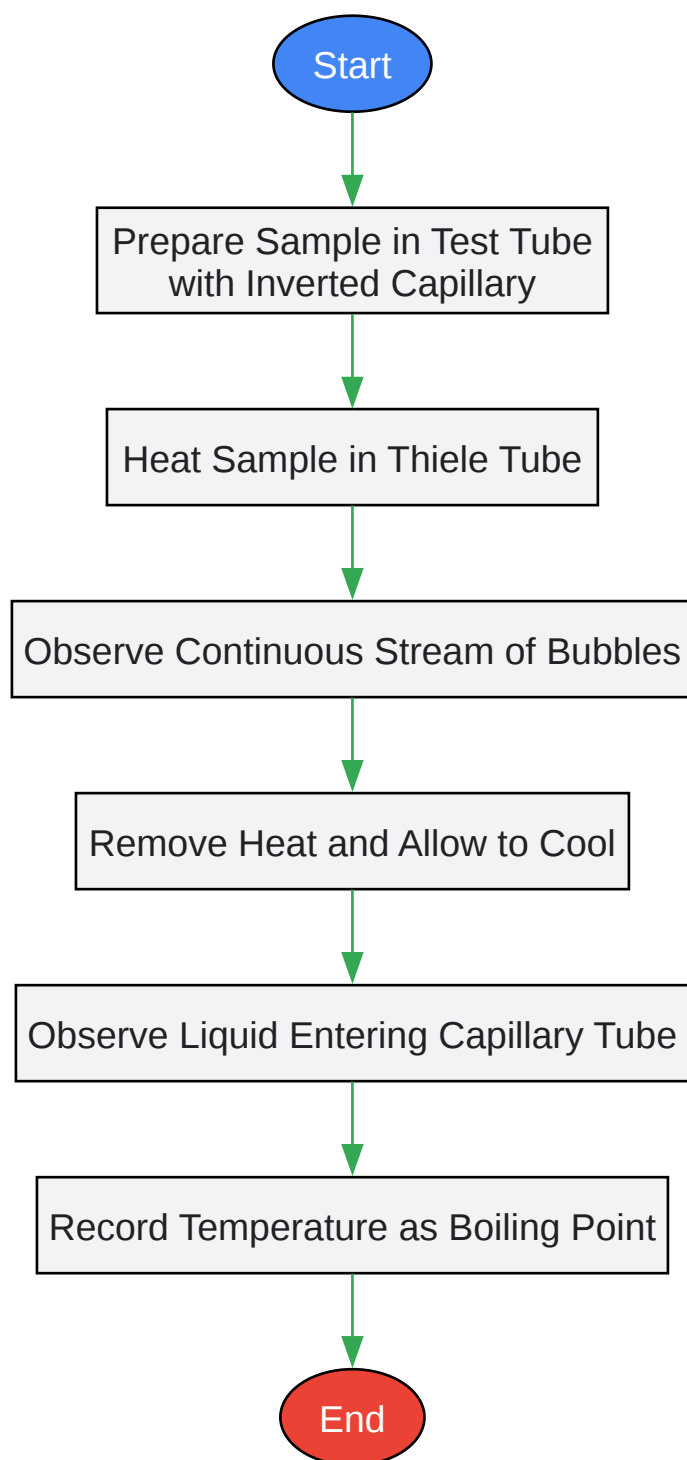


[Click to download full resolution via product page](#)

Caption: Branching effect on boiling point.

Experimental Workflow for Boiling Point Determination

This diagram outlines the sequential steps involved in determining the boiling point of a substance using the capillary method.



[Click to download full resolution via product page](#)

Caption: Boiling point determination workflow.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Undecane - Wikipedia [en.wikipedia.org]
- 2. Undecane - Simple English Wikipedia, the free encyclopedia [simple.wikipedia.org]
- 3. 2-methyldecane [chemister.ru]
- 4. 3-Methyldecane | lookchem [lookchem.com]
- 5. 2,2-dimethylnonane [chemister.ru]
- 6. Page loading... [wap.guidechem.com]
- 7. Undecane | C₁₁H₂₄ | CID 14257 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Comparative Analysis of Physical Properties of C₁₁H₂₄ Isomers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15457728#comparative-analysis-of-c11h24-isomers-physical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com